

A Technical Guide to the Preliminary Investigation of Lignite's Carbon Content

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LIGNITE

Cat. No.: B1179625

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth technical overview of the methodologies used to determine the carbon content of **lignite**, often referred to as brown coal. As the lowest rank of coal, **lignite**'s unique properties, including high moisture and volatile matter content, necessitate precise analytical techniques for its characterization. Understanding its carbon composition is critical for applications ranging from energy generation to its potential use as a source of humic substances and other organic compounds.

Overview of Lignite and its Carbon Content

Lignite is a soft, brown, combustible sedimentary rock formed from naturally compressed peat. [1] It is considered the lowest rank of coal due to its relatively low heat content and high moisture content, which can be as high as 75%. [1][2] The carbon content of **lignite** varies significantly depending on the basis of measurement. On an "as-received" basis, which includes inherent moisture and mineral matter, the carbon content is typically between 25% and 35%. [1][3] However, on a "dry, ash-free" basis, this value increases substantially to a range of 60% to 70%. [1][2][4]

The process of coalification, where peat is subjected to increased temperature and pressure over geological time, concentrates the carbon content by driving off moisture and volatile matter. [4] **Lignite** represents an early stage in this process, distinguishing it from higher-rank coals like bituminous and anthracite. [4][5]

Data Presentation: Comparative Carbon Content of Coal Ranks

The following table summarizes the typical carbon content across different ranks of coal, illustrating **lignite**'s position in the coalification series.[\[3\]](#)[\[5\]](#)

Coal Rank	Typical Carbon Content (%) (As-Received)	Typical Carbon Content (%) (Dry, Ash-Free)
Lignite	25 - 35 [1] [3]	60 - 70 [1] [2] [4]
Sub-bituminous	35 - 45 [3]	70 - 76 [5]
Bituminous	45 - 86 [3]	76 - 86 [5]
Anthracite	86 - 97 [3]	> 92 [2]

Key Experimental Protocols for Carbon Determination

Two primary methods are employed for the analysis of coal: proximate analysis and ultimate analysis. While proximate analysis provides an empirical estimate of different components, ultimate analysis determines the specific elemental composition, including the total carbon content.

Proximate Analysis

Proximate analysis separates the components of **lignite** into four groups: moisture, volatile matter, ash, and fixed carbon.[\[6\]](#)[\[7\]](#) The "fixed carbon" value is an estimate of the solid combustible material left after volatile matter is driven off and is different from the total elemental carbon.[\[6\]](#)[\[8\]](#) This analysis is crucial for understanding the combustion characteristics of the fuel.[\[6\]](#)

Experimental Protocol (Based on ASTM D3172 / D7582):[\[6\]](#)[\[9\]](#)[\[10\]](#)

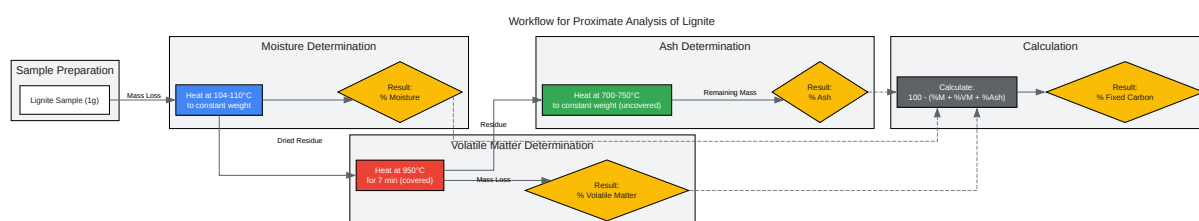
- Moisture Content:

- A known mass (approximately 1 gram) of a powdered **lignite** sample is heated in a controlled oven to a temperature between 104°C and 110°C.[\[11\]](#)
- The sample is heated until a constant mass is achieved.
- The loss in mass is calculated as the percentage of moisture content.[\[11\]](#)
- Volatile Matter:
 - The dried sample from the moisture test is placed in a crucible with a lid.
 - It is then heated in a muffle furnace at $950 \pm 20^{\circ}\text{C}$ for exactly 7 minutes.[\[8\]](#)
 - The crucible is cooled, and the loss in mass is recorded. This loss, corrected for the moisture content, represents the volatile matter.
- Ash Content:
 - The residue from the volatile matter test is heated in the furnace without a lid at a temperature of 700-750°C.
 - Heating continues until a constant mass is achieved, indicating that all combustible material has been burned off.
 - The remaining inorganic residue is weighed and reported as the ash percentage.
- Fixed Carbon:
 - Fixed carbon is not determined directly. It is calculated by subtracting the sum of the percentages of moisture, volatile matter, and ash from 100.[\[6\]](#)
 - Formula: $\text{Fixed Carbon (\%)} = 100 - (\% \text{ Moisture} + \% \text{ Volatile Matter} + \% \text{ Ash})$

Typical Proximate Analysis Data for **Lignite**:

Component	Typical Range (%) (As-Received Basis)
Moisture	30 - 55 ^[12]
Volatile Matter	25 - 35 (Calculated from dry basis)
Ash	6 - 20 ^[4]
Fixed Carbon	20 - 35 ^[12]

Experimental Workflow: Proximate Analysis



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the proximate analysis of **lignite**.

Ultimate Analysis

Ultimate analysis provides a more fundamental chemical characterization by determining the weight percentages of the primary elements: carbon (C), hydrogen (H), nitrogen (N), sulfur (S), and oxygen (O).^{[13][14]} This method gives the total carbon content of the **lignite**, which includes carbon in both the fixed and volatile components.

Experimental Protocol (Based on ASTM D3176 / D5373):^[15]

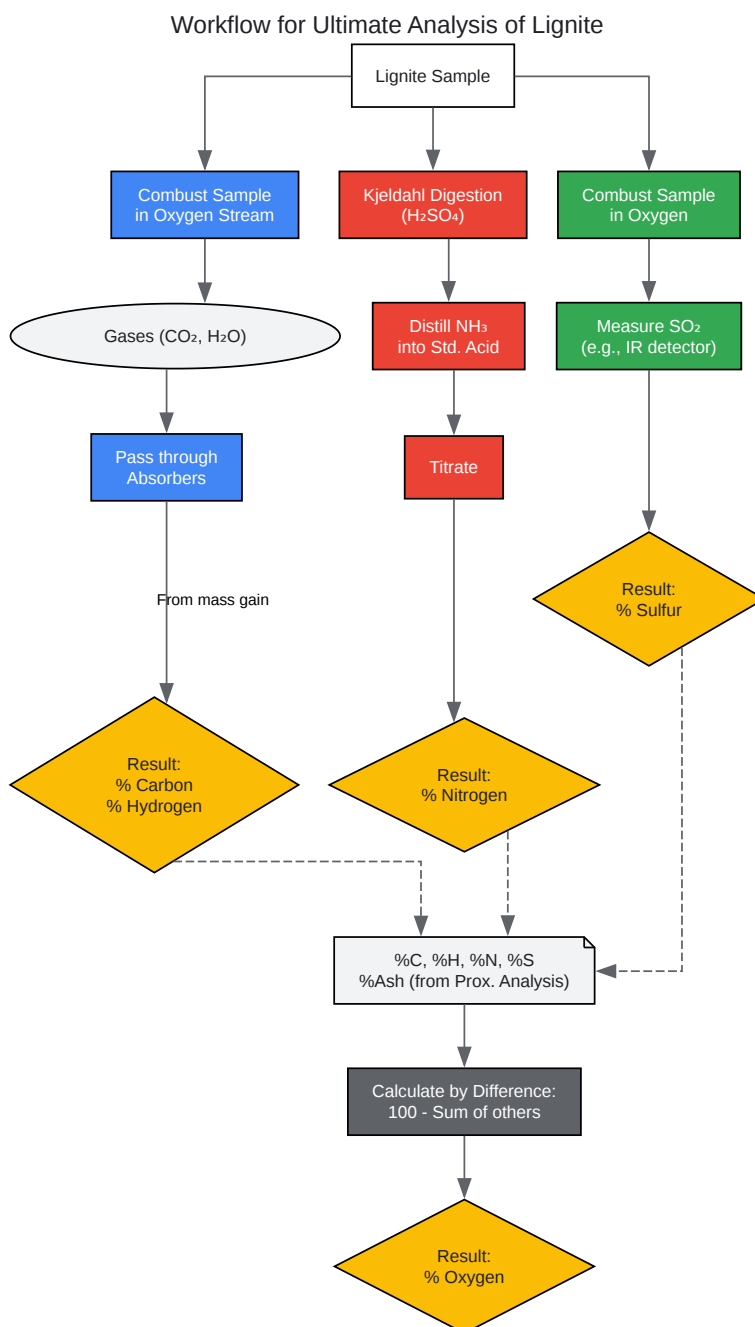
- Carbon (C) and Hydrogen (H) Determination:
 - A known mass of the powdered **lignite** sample is combusted in a controlled stream of pure oxygen at a high temperature (e.g., 1350°C).^[15]

- This process converts all carbon to carbon dioxide (CO₂) and all hydrogen to water (H₂O).
- The resulting gases are passed through absorbers. The increase in the mass of the H₂O absorber (e.g., magnesium perchlorate) and the CO₂ absorber (e.g., sodium hydroxide on a non-fibrous silicate) is measured.
- The percentages of C and H in the original sample are calculated from these mass increases.
- Nitrogen (N) Determination (Kjeldahl Method):[\[16\]](#)
 - A known mass of **lignite** is digested with concentrated sulfuric acid, converting the nitrogen into ammonium sulfate.[\[16\]](#)
 - The solution is then made alkaline with sodium hydroxide, liberating ammonia gas.
 - The ammonia is distilled and absorbed in a standard acid solution.
 - The amount of absorbed ammonia is determined by titration, from which the percentage of nitrogen is calculated.[\[16\]](#)
- Sulfur (S) Determination:
 - A known mass of **lignite** is combusted in an oxygen atmosphere.[\[15\]](#)
 - The sulfur is converted to sulfur dioxide (SO₂).
 - The concentration of SO₂ in the resulting gas is measured, typically using an infrared (IR) absorption detector.[\[15\]](#)
- Oxygen (O) Determination:
 - Oxygen is determined by difference, after accounting for all other components determined through ultimate and proximate analysis.
 - Formula: $\text{Oxygen (\%)} = 100 - (\%C + \%H + \%N + \%S + \%Ash)$

Typical Ultimate Analysis Data for **Lignite** (Dry, Ash-Free Basis):

Element	Typical Range (%)
Carbon	60 - 75
Hydrogen	6.0 - 6.5
Nitrogen	1.0 - 2.0
Sulfur	0.5 - 3.0
Oxygen	15 - 25

Experimental Workflow: Ultimate Analysis



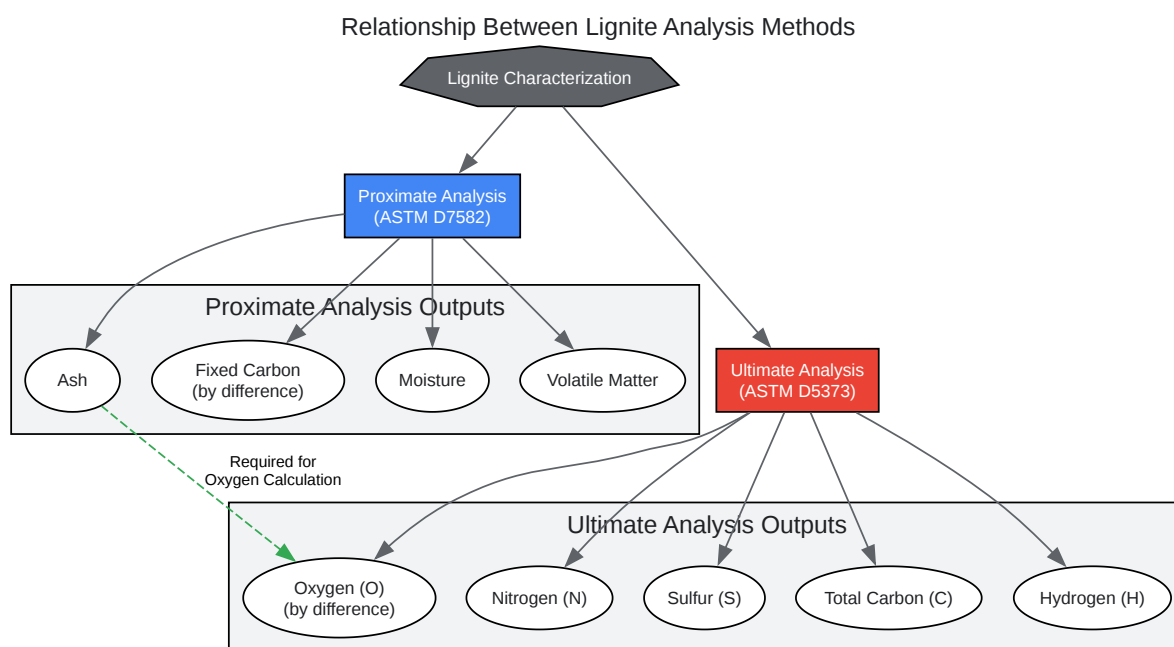
[Click to download full resolution via product page](#)

Caption: Experimental workflow for the ultimate analysis of **lignite**.

Logical Relationship of Analytical Methods

Proximate and ultimate analyses are complementary techniques that provide a comprehensive profile of **lignite**. Ultimate analysis gives the precise total carbon content, while proximate analysis offers insights into its behavior during thermal processing. The ash content determined

in the proximate analysis is a required value for the "by difference" calculation of oxygen in the ultimate analysis.



[Click to download full resolution via product page](#)

Caption: Interrelation of proximate and ultimate analysis for **lignite**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lignite - Wikipedia [en.wikipedia.org]

- 2. The percentage of carbon in lignite is _____. [infinitylearn.com]
- 3. Coal explained - U.S. Energy Information Administration (EIA) [eia.gov]
- 4. Lignite Coal – IspatGuru [ispatguru.com]
- 5. testbook.com [testbook.com]
- 6. researchgate.net [researchgate.net]
- 7. Proximate Analysis [et.byu.edu]
- 8. Coal analysis - Wikipedia [en.wikipedia.org]
- 9. matestlabs.com [matestlabs.com]
- 10. infinitalab.com [infinitalab.com]
- 11. Determining the Chemical Analysis of Coal [coaleducation.org]
- 12. coal.gov.in [coal.gov.in]
- 13. researchgate.net [researchgate.net]
- 14. Ultimate Analysis of Coal | PPTX [slideshare.net]
- 15. Ultimate analysis, Coal Analysis, Kentucky Geological Survey, University of Kentucky [uky.edu]
- 16. rcet.org.in [rcet.org.in]
- To cite this document: BenchChem. [A Technical Guide to the Preliminary Investigation of Lignite's Carbon Content]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1179625#preliminary-investigation-of-lignite-s-carbon-content]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com